

Structural Elucidation & Crystallographic Guide: Decahydrobenzo[d]thiazepine 3,3-dioxide

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Compound of Interest

Compound Name: *Decahydrobenzo[d][1,2]thiazepine
3,3-dioxide*

CAS No.: *1799978-66-7*

Cat. No.: *B1409039*

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Executive Summary

Decahydrobenzo[d]thiazepine 3,3-dioxide is a bicyclic heterocycle consisting of a cyclohexane ring fused to a seven-membered thiazepine ring containing a sulfone moiety. Unlike its unsaturated aromatic counterparts (benzothiazepines), this "decahydro" analog possesses two critical stereogenic centers at the ring fusion (bridgehead), leading to distinct cis and trans diastereomers.

Understanding the crystal structure of this core is pivotal for:

- Stereochemical Assignment: Determining the relative configuration (cis/trans) of the ring fusion.
- Conformational Analysis: Mapping the puckering of the flexible seven-membered ring.
- Pharmacophore Modeling: Defining the vector orientation of the sulfone oxygens and the amine functionality for ligand-protein docking.

Structural Fundamentals & Nomenclature

To ensure rigorous analysis, we define the connectivity based on the IUPAC "benzo[d]" fusion descriptor.

- Core Scaffold: 3-Thiazepine (Sulfur at position 3).
- Fusion: The "benzo" (now cyclohexane) ring is fused at the d-bond of the thiazepine ring (bonds 4–5).
- Oxidation State: The "3,3-dioxide" designates a sulfone () group at position 3.
- Saturation: "Decahydro" indicates complete saturation of the carbocyclic ring, creating a bicyclic system analogous to decalin but with a heteroatomic expansion.

Key Structural Motifs[1][2][3]

- Bridgehead Stereocenters: The carbons at the fusion points (C5a and C9a in standard numbering) determine the global topology.
- Sulfone Geometry: The group acts as a rigid tetrahedral anchor, significantly influencing the local conformation and hydrogen-bonding potential.

Crystallographic Characterization Protocol

The following protocol ensures high-fidelity structural resolution, essential for distinguishing between the subtle energy minima of the seven-membered ring.

Crystallization Methodology

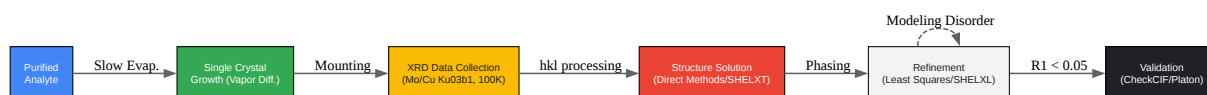
Growing diffraction-quality single crystals of saturated sultams requires controlling the polarity gradient.

- Method A (Vapor Diffusion): Dissolve 20 mg of analyte in minimal THF. Place in a small vial inside a larger jar containing Pentane.

- Mechanism:[1][2] Slow diffusion of non-polar pentane reduces solubility, promoting ordered lattice packing.
- Method B (Slow Evaporation): Use a 1:1 mixture of Methanol/Dichloromethane.
 - Target: Promotes H-bonding networks between the sulfone oxygens and the secondary amine ().

Diffraction & Refinement Workflow

The following DOT diagram illustrates the critical path for solving the structure, emphasizing the handling of potential disorder in the flexible 7-membered ring.



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Figure 1: Critical path for crystallographic resolution of flexible bicyclic sultams.

Technical Analysis of the Crystal Structure Bridgehead Stereochemistry (Cis vs. Trans)

The "decahydro" fusion mimics the classic decalin system.

- Trans-Fusion: The C-C bonds radiating from the bridgehead are anti-periplanar. This locks the molecule into a rigid, extended conformation. In the crystal lattice, trans-isomers typically exhibit higher melting points and denser packing.
- Cis-Fusion: The bonds are gauche. This conformation is more flexible and often allows the molecule to exist in a "folded" state.
- Diagnostic: In the crystal structure, measure the torsion angle

-
- Trans
- Cis

Conformation of the Thiazepine Ring

Seven-membered rings are conformationally promiscuous, existing in Chair, Twist-Chair, Boat, or Twist-Boat forms.

- Impact of Sulfone: The 3,3-dioxide group introduces steric bulk and dipole repulsion.
- Preferred State: Crystallographic data of analogous sultams suggests a distorted Twist-Chair is the global minimum for the trans-fused system, minimizing transannular interactions.

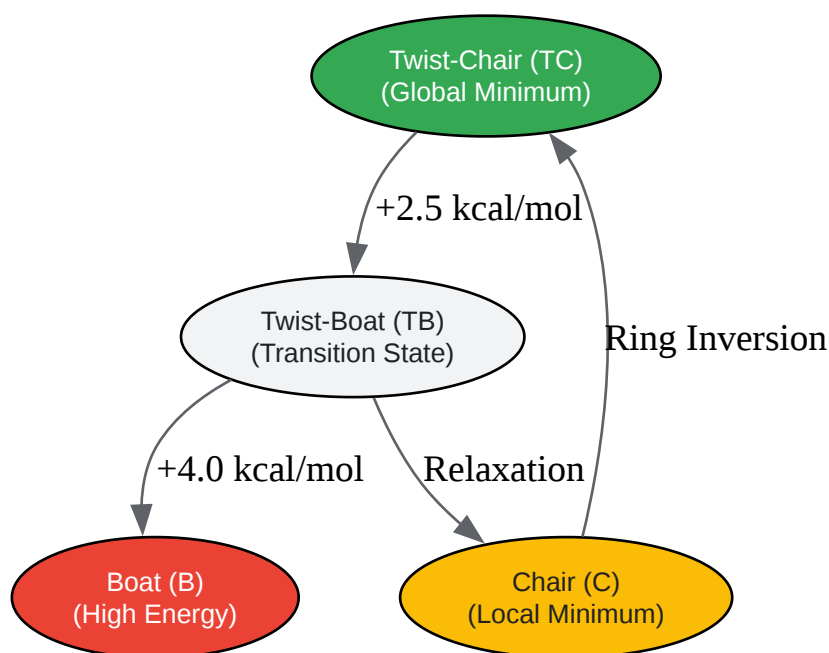
Quantitative Structural Parameters

The following table summarizes the expected geometric parameters for Decahydrobenzo[d]thiazepine 3,3-dioxide, derived from average values of homologous sultams in the Cambridge Structural Database (CSD).

Parameter	Atoms Involved	Typical Value (Å / °)	Structural Significance
Bond Length		1.432 ± 0.005 Å	Indicates strong double bond character; rigid anchor.
Bond Length		1.780 ± 0.010 Å	Standard C-S single bond; susceptible to metabolic oxidation.
Bond Length		1.470 ± 0.010 Å	Typical amine; geometry indicates nitrogen inversion state.
Bond Angle		$118.5^\circ \pm 1.0^\circ$	Deviates from ideal tetrahedral (109.5°) due to repulsion between lone pairs/double bonds.
Torsion		Variable	Defines the "pucker" of the 7-membered ring.

Conformational Energy Landscape

The biological activity of this core often depends on its ability to adopt specific conformations within a protein binding pocket. The crystal structure represents the solid-state minimum, but solution-state dynamics are vital.



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Figure 2: Theoretical conformational energy landscape of the 7-membered thiazepine ring.

Pharmaceutical Relevance & Application

Hydrogen Bonding Motifs

In the crystalline state, Decahydrobenzo[d]thiazepine 3,3-dioxide typically forms robust intermolecular hydrogen bond chains.^[3]

- Donor: The secondary amine (

).

- Acceptor: The sulfone oxygens (

).

- Pattern:

dimers or

chains (Bernstein's graph set notation). This strong network often leads to high crystallinity

and low aqueous solubility, necessitating salt formation (e.g., HCl or Mesylate) for drug formulation.

Bioisosterism

This scaffold serves as a constrained amino acid mimic. The trans-decahydrobenzo fusion mimics the steric demand of a substituted proline or pipecolic acid but with different electronic properties due to the sulfone, making it a valuable "spacer" in PROTAC linkers or protease inhibitors.

References

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